

Technical Guide: Bisphenol A-d4-1 Certificate of Analysis

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Compound of Interest

Compound Name: *Bisphenol A-d4-1*

Cat. No.: *B1529184*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical certification, experimental protocols, and biological relevance of **Bisphenol A-d4-1** (BPA-d4-1). This deuterated analog of Bisphenol A (BPA) is a critical tool for researchers studying the pharmacokinetics, metabolism, and toxicology of BPA, a compound of significant interest due to its widespread use and potential as an endocrine disruptor.

Certificate of Analysis: Representative Data

A Certificate of Analysis (CoA) for a reference standard like **Bisphenol A-d4-1** provides assurance of its identity, purity, and quality. While a specific batch CoA is not publicly available, the following table summarizes the typical quantitative data provided for such a standard. This data is compiled from various chemical suppliers and analytical documentation.

Parameter	Specification	Typical Value	Analytical Method
Identity	Conforms to structure	Confirmed	¹ H NMR, ¹³ C NMR, Mass Spectrometry
Purity (by HPLC)	≥98%	99.5%	High-Performance Liquid Chromatography (HPLC)
Purity (by GC-MS)	≥98%	99.2%	Gas Chromatography-Mass Spectrometry (GC-MS)
Isotopic Purity	≥99% atom % D	99.6%	Mass Spectrometry
Molecular Formula	C ₁₅ H ₁₂ D ₄ O ₂	C ₁₅ H ₁₂ D ₄ O ₂	-
Molecular Weight	232.31 g/mol	232.31 g/mol	Mass Spectrometry
Appearance	White to off-white solid	White solid	Visual Inspection
Solubility	Soluble in Methanol, Acetonitrile, DMSO	Conforms	Visual Inspection
Residual Solvents	Conforms to ICH Q3C	<0.5%	Headspace GC-MS
Heavy Metals	≤10 ppm	<5 ppm	Inductively Coupled Plasma Mass Spectrometry (ICP-MS)

Experimental Protocols

Accurate quantification and characterization of **Bisphenol A-d4-1** are paramount for its use in research. The following are detailed methodologies for key analytical techniques.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is used to determine the chemical purity of **Bisphenol A-d4-1** by separating it from any non-deuterated BPA and other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water (both often containing a small amount of formic acid, e.g., 0.1%, to improve peak shape).
- Gradient Program:
 - Start with a lower concentration of acetonitrile (e.g., 40%).
 - Linearly increase the acetonitrile concentration to a higher level (e.g., 90%) over a set period (e.g., 15 minutes).
 - Hold at the high concentration for a few minutes.
 - Return to the initial conditions and equilibrate the column for the next injection.
- Flow Rate: Typically 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV absorbance at 280 nm.
- Injection Volume: 10 µL.
- Quantification: The purity is determined by calculating the area of the main peak as a percentage of the total area of all peaks detected in the chromatogram.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is used to confirm the molecular weight and determine the isotopic purity of **Bisphenol A-d4-1**.

- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled to an appropriate ionization source (e.g., Electrospray

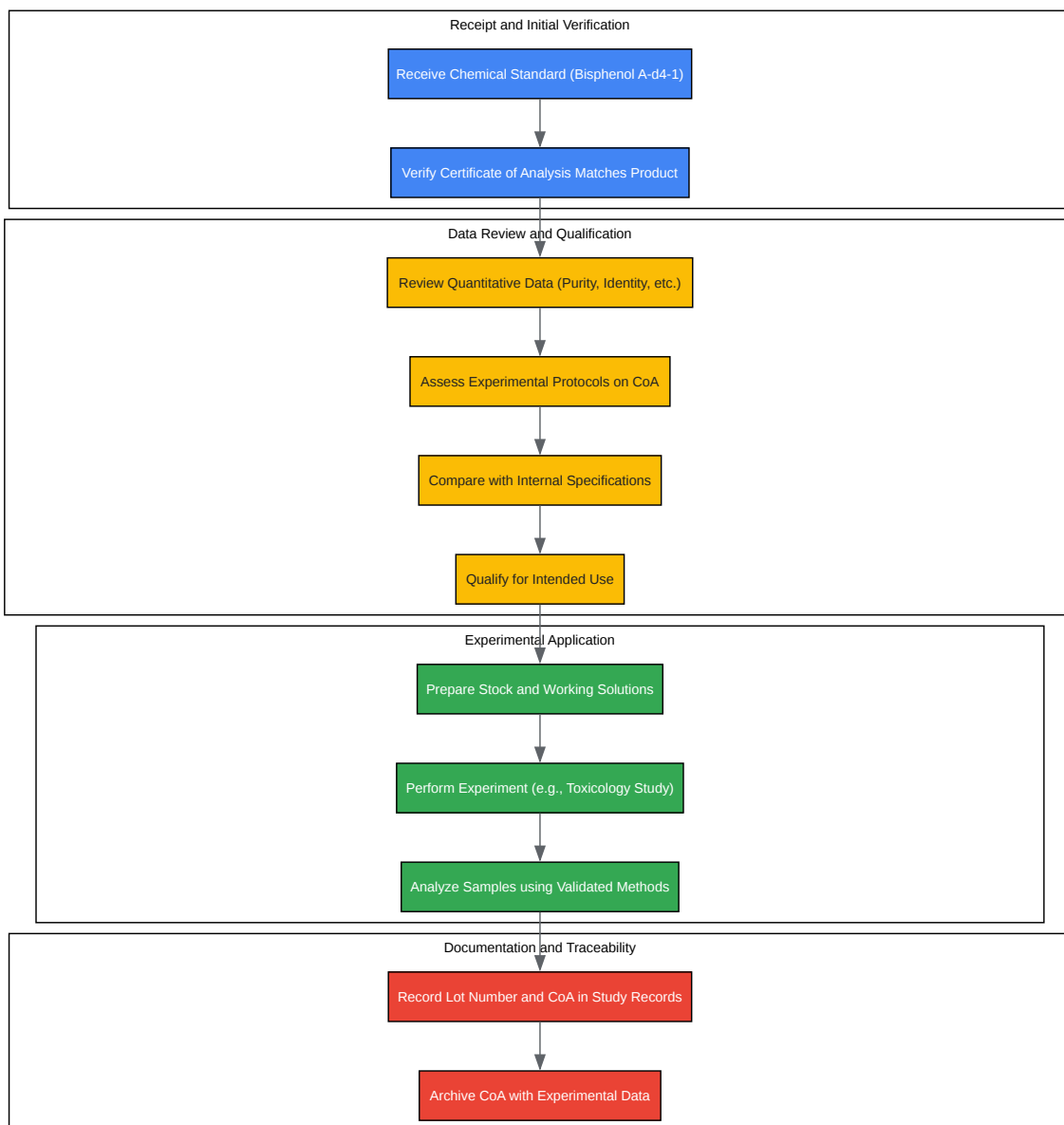
Ionization - ESI).

- Ionization Mode: Negative ion mode is often preferred for phenolic compounds.
- Sample Preparation: The sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile) at a low concentration.
- Data Acquisition: The instrument is set to acquire data over a mass range that includes the expected molecular ion of BPA-d4-1 ($[M-H]^-$ at m/z 231.15).
- Identity Confirmation: The measured mass of the molecular ion should be within a narrow tolerance (e.g., ± 5 ppm) of the theoretical mass.
- Isotopic Purity Determination: The relative intensities of the molecular ions corresponding to different numbers of deuterium atoms are measured. The isotopic purity is calculated as the percentage of the ion current from the desired deuterated species relative to the sum of ion currents for all isotopic species.

Mandatory Visualizations

Logical Workflow: Certificate of Analysis Validation

The following diagram illustrates the logical workflow for the validation and use of a chemical standard like **Bisphenol A-d4-1** based on its Certificate of Analysis.

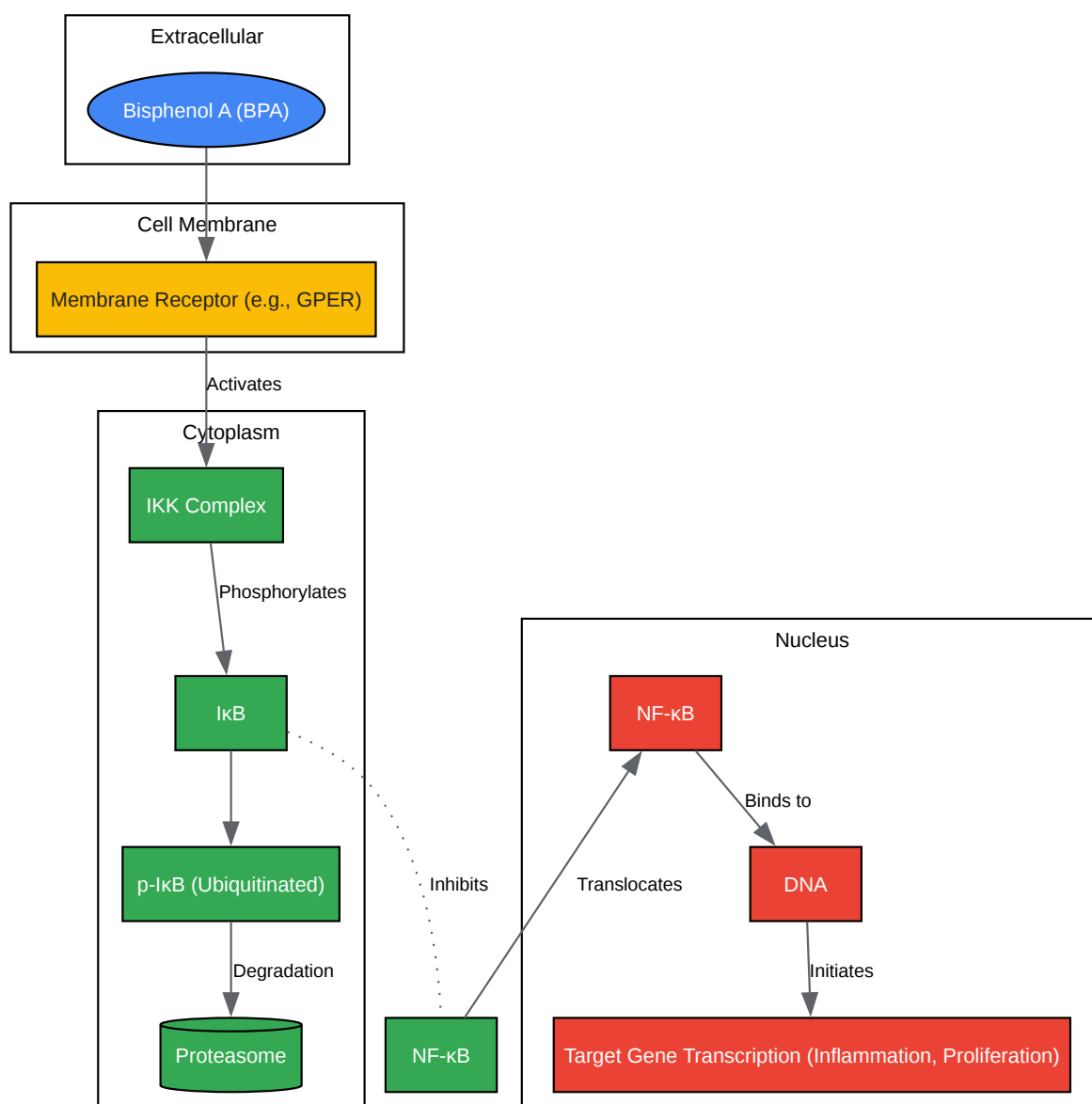


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Workflow for CoA validation and use.

Signaling Pathway: BPA-Induced NF- κ B Activation

Bisphenol A has been shown to activate the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which is a key regulator of inflammatory responses, cell proliferation, and survival. This pathway is of significant interest to researchers in toxicology and drug development.



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BPA-induced NF- κ B signaling pathway.

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